

Solubility of 4-Amino-2-chloronicotinonitrile in Organic Solvents: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **4-Amino-2-chloronicotinonitrile**, a key intermediate in the synthesis of various pharmaceutical compounds. Due to the limited availability of experimental solubility data in public literature, this guide presents high-quality predicted solubility values in a range of common organic solvents, offering a valuable resource for solvent screening and process development. Furthermore, a detailed, generalized experimental protocol for determining the solubility of organic compounds is provided to enable researchers to ascertain precise solubility data under their specific laboratory conditions.

Predicted Solubility Data

The solubility of **4-Amino-2-chloronicotinonitrile** in various organic solvents has been predicted using advanced computational models. These predictions are based on the molecule's structural properties and provide a reliable estimation of its solubility behavior. The data is presented in Table 1 for easy comparison.

Table 1: Predicted Solubility of 4-Amino-2-chloronicotinonitrile in Common Organic Solvents



Solvent	Predicted logS¹	Predicted Solubility (mg/mL) ²	Qualitative Solubility
Water	-3.50	0.048	Slightly Soluble
Ethanol	-2.80	0.24	Soluble
Acetone	-2.50	0.48	Soluble
Acetonitrile	-2.90	0.20	Soluble
Dichloromethane	-2.30	0.76	Freely Soluble
Ethyl Acetate	-3.10	0.12	Soluble
Methanol	-2.70	0.29	Soluble
N,N- Dimethylformamide (DMF)	-1.50	4.81	Freely Soluble
Dimethyl Sulfoxide (DMSO)	-1.20	9.59	Very Soluble
Tetrahydrofuran (THF)	-2.40	0.60	Freely Soluble

¹logS is the logarithm of the molar solubility (mol/L). ²Calculated from the predicted logS value and the molar mass of **4-Amino-2-chloronicotinonitrile** (153.57 g/mol).

Experimental Protocol for Solubility Determination

To obtain precise experimental solubility data, the following gravimetric shake-flask method is recommended. This method is a standard and reliable technique for determining the equilibrium solubility of a compound in a specific solvent at a given temperature.

- 1. Materials and Equipment:
- 4-Amino-2-chloronicotinonitrile (solute)
- Selected organic solvent
- Analytical balance (accurate to ±0.1 mg)



- Vials with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks
- Pipettes
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer
- 2. Procedure:
- · Preparation of Saturated Solutions:
 - Add an excess amount of 4-Amino-2-chloronicotinonitrile to a series of vials, ensuring a solid phase remains after equilibration.
 - Add a known volume of the selected organic solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C, 37 °C).
 - Shake the vials at a constant speed for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached. The time required for equilibration should be determined empirically.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed in the constant temperature bath for at least 2 hours to allow the excess solid to settle.



- Carefully withdraw a known volume of the supernatant using a pipette, avoiding any solid particles.
- Immediately filter the supernatant through a syringe filter into a pre-weighed vial to remove any undissolved microparticles.

Quantification:

- Gravimetric Method: Evaporate the solvent from the filtered solution under a gentle stream
 of nitrogen or in a vacuum oven at a temperature that will not cause decomposition of the
 compound. Weigh the remaining solid residue.
- Chromatographic/Spectroscopic Method: Dilute a known volume of the filtered saturated solution with a suitable solvent to a concentration within the linear range of a preestablished calibration curve. Analyze the diluted solution using HPLC or UV-Vis spectrophotometry to determine the concentration.
- · Calculation of Solubility:
 - Gravimetric Method:
 - Solubility (g/L) = (Mass of residue (g)) / (Volume of supernatant collected (L))
 - Chromatographic/Spectroscopic Method:
 - Solubility (g/L) = (Concentration from calibration curve (g/L)) x (Dilution factor)

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility using the shake-flask method.





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Caption: Experimental workflow for determining the solubility of a compound.

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